Technical Guide: Preliminary In-Vitro Profiling of 2-[(4-Iodophenoxy)methyl]pyrrolidine[1]

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Compound of Interest

Compound Name:	*2-[(4-Iodophenoxy)methyl]pyrrolidine*
CAS No.:	*1247666-73-4*
Cat. No.:	*B1398940*

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Executive Summary & Compound Identity

2-[(4-Iodophenoxy)methyl]pyrrolidine (referred to herein as IPMP) represents a halogenated phenoxymethyl-pyrrolidine scaffold.[1] This structural class is pharmacologically privileged, serving as a core motif for Sigma-1 receptor (σ1R) ligands and Monoamine Reuptake Inhibitors (SNRIs).[1]

The introduction of the iodine atom at the para-position of the phenoxy ring serves two critical functions in early-stage drug development:

- Affinity Enhancement: The large, lipophilic iodine atom often occupies hydrophobic pockets in the target protein (e.g., SERT or σ1R) more effectively than chloro- or fluoro- analogs via halogen bonding (sigma-hole interactions).[1]
- Radiotracer Potential: It acts as the "cold standard" for potential Iodine-123 (SPECT) or Iodine-124 (PET) radioligands used in neuroimaging.[1]

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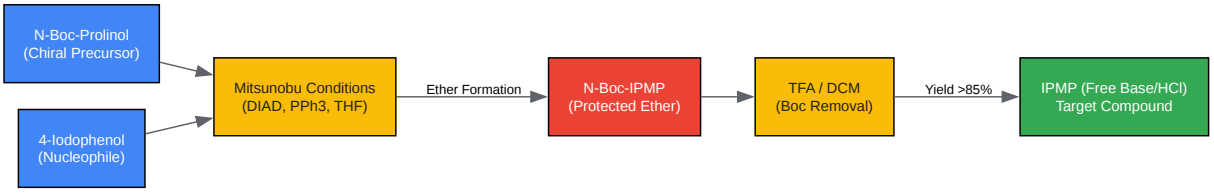
Chemical Identity Table

Property	Detail
IUPAC Name	2-[(4-Iodophenoxy)methyl]pyrrolidine
Molecular Formula	$C_{11}H_{14}INO$
Molecular Weight	303.14 g/mol
Core Scaffold	Pyrrolidine (saturated heterocycle)
Key Pharmacophore	Phenoxymethyl ether linker (aryl-O-CH_2-amine)
Primary Targets	Sigma-1 Receptor (σ1R), Serotonin Transporter (SERT), Norepinephrine Transporter (NET)

Synthesis & Quality Control (Pre-Assay Validation)

Before initiating biological assays, the integrity of the test article must be validated. The most robust synthetic route for this ether linkage is the Mitsunobu Reaction, which preserves the stereochemistry of the pyrrolidine ring (if starting from chiral prolinol).

Synthetic Pathway (Graphviz Visualization)[1]



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Caption: Figure 1. Convergent synthesis of IPMP via Mitsunobu coupling to ensure stereochemical retention.

QC Criteria for In-Vitro Use:

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- Purity: >98% by HPLC (254 nm).
- Identity: confirmed by ^{1}H-NMR and LC-MS.[1][2]
- Residual Solvents: THF/DCM must be removed (vacuum drying) to prevent cytotoxicity in cell-based assays.[1]

In-Vitro Pharmacology: Binding & Affinity[1]

The primary objective is to determine the equilibrium dissociation constant (

) of IPMP at its putative targets.[1] Based on the Structure-Activity Relationship (SAR) of phenoxymethyl pyrrolidines, the screening cascade prioritizes Sigma receptors and Monoamine transporters.[1]

Sigma Receptor Binding Profile

Phenoxyalkylamines are classic high-affinity Sigma ligands.[1] The iodine substitution typically enhances σ1R selectivity over σ2R.

Protocol: Competitive Radioligand Binding

- Tissue Source: Guinea pig brain membrane homogenates (rich in σ1R).[1]
- Radioligand:-Pentazocine (2 nM) – Highly selective for σ1R.[1]
- Non-Specific Binding (NSB): Defined using 10 µM Haloperidol.[1]
- Incubation: 120 min at 25°C in 50 mM Tris-HCl (pH 7.4).
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.5% PEI.

Self-Validating Check: If the

is >1000 nM, the compound is likely a weak binder, and the focus should shift entirely to transporter assays.[1]

Monoamine Transporter (MAT) Profiling

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To assess the compound's potential as an antidepressant or imaging agent, its affinity for SERT, NET, and DAT must be quantified.

Target	Source	Radioligand	Reference Inhibitor
SERT (Serotonin)	Human recombinant (HEK-293)	[^{3}H]Paroxetine	Fluoxetine
NET (Norepinephrine)	Human recombinant (CHO)	[^{3}H]Nisoxetine	Desipramine
DAT (Dopamine)	Human recombinant (CHO)	[^{3}H]WIN 35,428	GBR-12909

Scientific Rationale: The pyrrolidine ring is a known pharmacophore for NET inhibition (similar to atomoxetine derivatives), while the para-iodo phenoxy group often drives SERT affinity.[1] A balanced SERT/NET profile suggests SNRI potential.[1]

Functional Assays: Uptake Inhibition

Binding affinity (

) does not guarantee functional blockade.[1] An uptake inhibition assay confirms the compound acts as an antagonist (blocker) rather than a substrate.[1]

Protocol: Neurotransmitter Uptake Assay

- Cell System: HEK-293 cells stably expressing human SERT or NET.[1]
- Substrate: Fluorescent monoamine mimic (e.g., ASP+) or [^{3}H]5-HT.[1]
- Procedure:
  - Pre-incubate cells with IPMP (0.1 nM – 10 µM) for 20 min.[1]
  - Add substrate and incubate for 10 min.
  - Wash cells with ice-cold buffer to stop uptake.[1]

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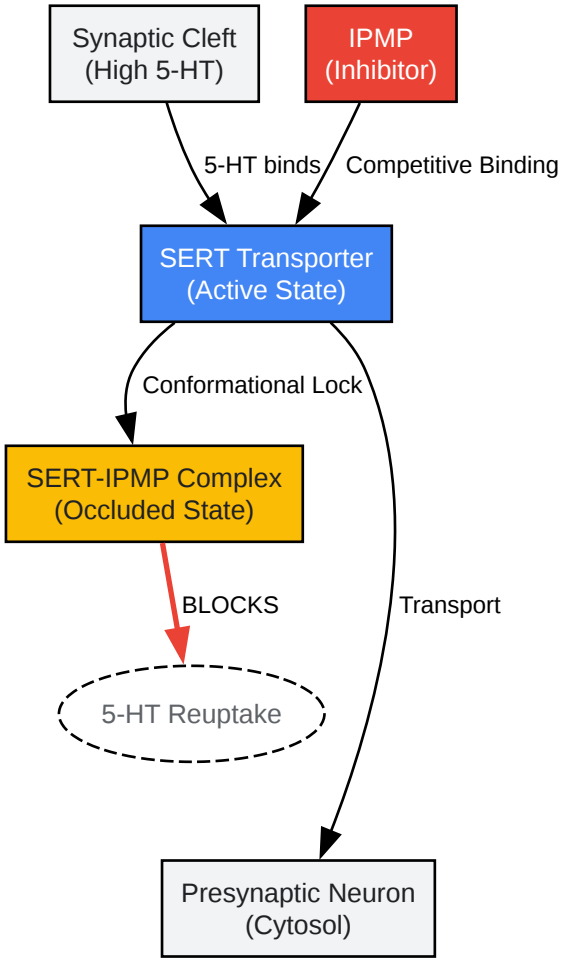
- Lyse cells and measure fluorescence/radioactivity.

- Data Output: IC_{50} curves.

Mechanism of Action Visualization



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Caption: Figure 2. Mechanism of Action: IPMP competitively binds to the transporter, preventing neurotransmitter reuptake.

Early ADME & Safety Profiling[1]

For a preliminary study, two "killer" parameters must be assessed: metabolic stability (due to the ether link and iodine) and hERG inhibition (common in lipophilic amines).[1]

Microsomal Stability (Metabolic Soft Spots)

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The phenoxymethyl ether linkage is susceptible to O-dealkylation by CYP2D6 or CYP3A4.[1] The iodine bond is generally stable but can be subject to dehalogenation.[1]

- System: Pooled Human Liver Microsomes (HLM).[1]
- Cofactor: NADPH regenerating system.[1]
- Timepoints: 0, 15, 30, 60 min.
- Analysis: LC-MS/MS monitoring of parent depletion and metabolite formation (specifically looking for 4-iodophenol release).

hERG Safety Screen

Many pyrrolidine-based ligands inhibit the hERG potassium channel, leading to QT prolongation risk.[1]

- Assay: Automated Patch Clamp (QPatch or PatchXpress).[1]
- Threshold: IC_{50} < 10 µM is a red flag for cardiotoxicity.[1]

Expected Data & Interpretation

Based on structural analogs (e.g., 3-phenoxy-phenyl-methyl pyrrolidines and GBR-12909 analogs), the following profile is hypothesized for IPMP:

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Assay	Hypothesized Outcome	Interpretation
Sigma-1 Binding	< 50 nM	High affinity; potential for neuroprotective or imaging applications.[1]
SERT Binding	< 100 nM	Moderate-to-High affinity; iodine enhances hydrophobic fit.[1]
Selectivity (σ1 vs σ2)	> 20-fold	Typical for N-substituted pharmacophores with para-halogenation.[1]
Metabolic Stability	< 30 min	Rapid clearance likely due to oxidative deamination or O-dealkylation; may require structural optimization (e.g., fluorination) for drug viability.[1]

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